

Desmedipham: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action

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Compound of Interest

Compound Name: Desmedipham

Cat. No.: B1670296

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Abstract

Desmedipham is a selective, post-emergence herbicide primarily utilized for the control of broadleaf weeds in sugar beet cultivation. As a member of the phenylcarbamate class of herbicides, its mode of action centers on the inhibition of photosynthesis. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and the molecular mechanism of action of **Desmedipham**. Detailed experimental protocols for its synthesis, analysis of residues, and assessment of its biological activity are presented to support further research and development.

Chemical Structure and Properties

Desmedipham, with the IUPAC name ethyl [3-(phenylcarbamoyloxy)phenyl]carbamate, is a carbamate ester.^[1] Its chemical structure consists of a central phenyl ring substituted with an ethoxycarbonylamino group and a phenylcarbamoyloxy group.

Table 1: Chemical and Physicochemical Properties of **Desmedipham**

Property	Value	Reference(s)
IUPAC Name	ethyl [3-(phenylcarbamoyloxy)phenyl]carbamate	[1]
CAS Number	13684-56-5	[1]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₄	[1][2]
Molecular Weight	300.31 g/mol	
Appearance	Colorless to off-white solid	
Melting Point	120 °C	
Boiling Point	Decomposes before boiling	
Water Solubility	7 mg/L at 20 °C	
Vapor Pressure	4 x 10 ⁻⁷ hPa at 25 °C	
Log P (octanol-water)	3.4	

Spectral Data:

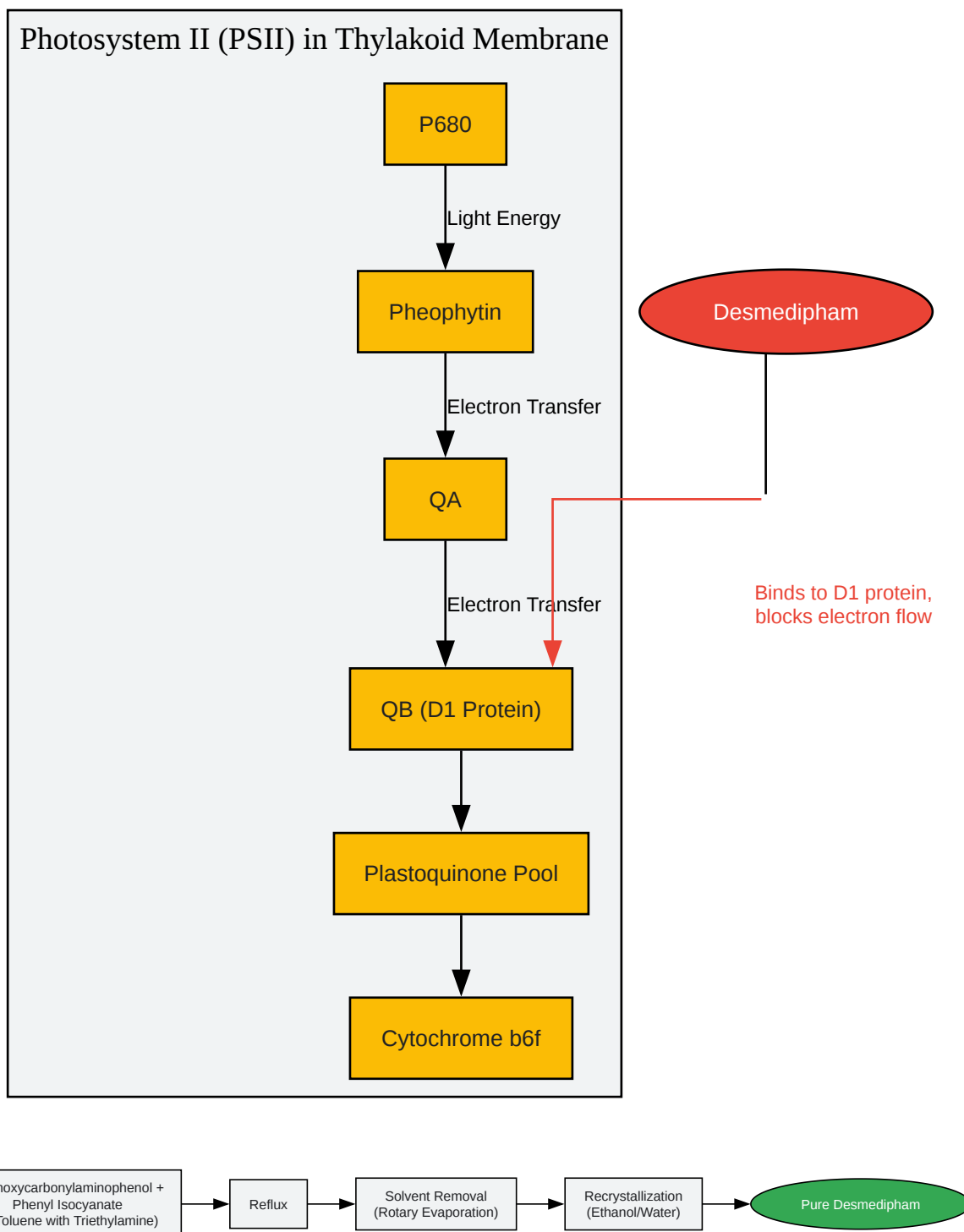
- ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry data are available and crucial for the structural elucidation and confirmation of **Desmedipham**.

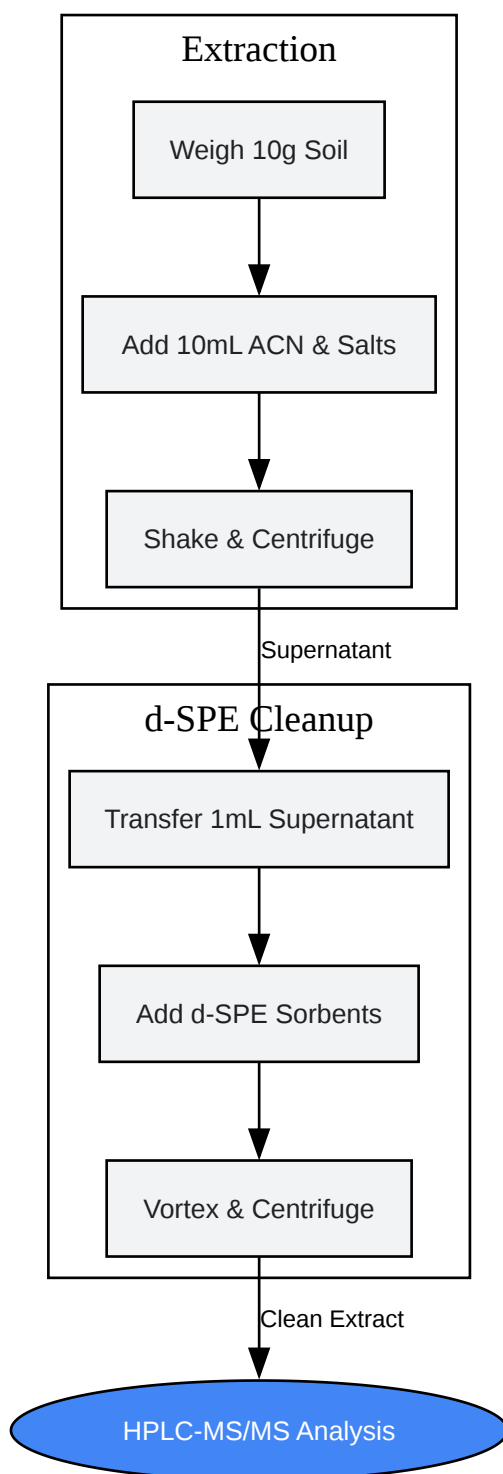
Mechanism of Action: Inhibition of Photosystem II

Desmedipham's herbicidal activity stems from its ability to inhibit photosynthesis in susceptible plant species. Specifically, it targets Photosystem II (PSII), a key protein complex in the thylakoid membranes of chloroplasts responsible for the light-dependent reactions of photosynthesis.

Desmedipham acts by binding to the D1 protein within the PSII complex. This binding event blocks the electron transport chain, specifically the transfer of electrons from the primary quinone acceptor (Q_A) to the secondary quinone acceptor (Q_B). The interruption of electron flow halts the production of ATP and NADPH, which are essential energy carriers for carbon fixation in the Calvin cycle. This ultimately leads to a cessation of plant growth and, eventually,

cell death. The blockage of the electron transport chain also leads to the formation of reactive oxygen species, which cause lipid peroxidation and further cellular damage.





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References

- 1. Desmedipham | C₁₆H₁₆N₂O₄ | CID 24743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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